

HPLC-CAD method for quantification of choline bicarbonate

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Compound of Interest

Compound Name: Choline bicarbonate

CAS No.: 78-73-9

Cat. No.: B1630540

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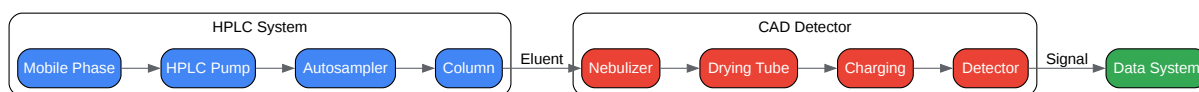
An HPLC-CAD method has been developed for the quantification of **choline bicarbonate**, offering a robust and sensitive analytical solution for researchers, scientists, and drug development professionals. This method leverages High-Performance Liquid Chromatography (HPLC) coupled with Charged Aerosol Detection (CAD) to provide universal and consistent quantification of choline, a non-chromophoric compound, without the need for derivatization.

Choline bicarbonate, a salt of the essential nutrient choline, is used in various pharmaceutical and biotechnological applications.[1][2] Accurate quantification is crucial for quality control and formulation development. The described method utilizes a mixed-mode hydrophilic interaction liquid chromatography (HILIC) approach to achieve efficient separation of the choline cation.[3]

Principle of Charged Aerosol Detection (CAD)

Charged Aerosol Detection is a universal detection method suitable for a wide range of non-volatile and semi-volatile analytes.[4][5] Unlike UV-Vis detection, CAD does not require the analyte to possess a chromophore, making it ideal for compounds like choline.[6] The detection process involves four key steps:

- Nebulization: The eluent from the HPLC column is converted into a fine aerosol.[5]
- Evaporation: The solvent in the aerosol droplets is evaporated in a heated drift tube, leaving behind dried analyte particles.[5]
- Charging: These particles are then charged by a corona discharge.[5]
- Detection: An electrometer measures the charge of the particles, which is proportional to the analyte concentration.[5]



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Figure 1: HPLC-CAD System Workflow

Experimental Protocol

This protocol outlines the method for the quantification of **choline bicarbonate** using HPLC-CAD.

Materials and Reagents

- **Choline Bicarbonate** reference standard
- Acetonitrile (HPLC grade)
- Ammonium acetate (ACS grade or higher)
- Glacial acetic acid (ACS grade or higher)
- Deionized water (18.2 MΩ·cm)

Instrumentation and Chromatographic Conditions

Parameter	Setting
HPLC System	Vanquish Flex or equivalent
Detector	Charged Aerosol Detector (CAD)
Column	Mixed-mode HILIC, 3 µm, 3.0 x 50 mm
Mobile Phase A	80.4 mM Ammonium acetate, pH 4.7
Mobile Phase B	Acetonitrile
Gradient	Refer to Table 2
Flow Rate	0.5 mL/min
Injection Volume	5 µL
Column Temp.	30 °C
CAD Nebulizer Temp.	35 °C
CAD Data Collection	10 Hz

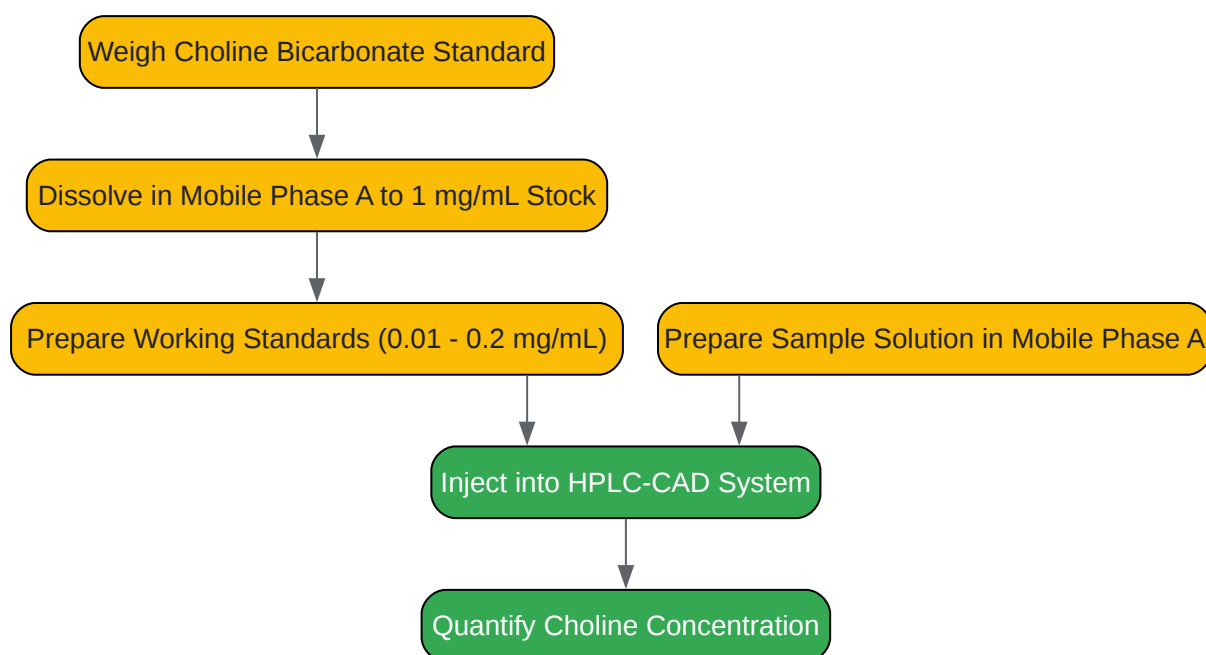
Table 1: Chromatographic Conditions

Time (min)	%A	%B
0.0	40	60
5.0	40	60
5.1	60	40
8.0	60	40
8.1	40	60
10.0	40	60

Table 2: Gradient Elution Program

Preparation of Solutions

- Mobile Phase A (80.4 mM Ammonium Acetate, pH 4.7): Dissolve 6.2 g of ammonium acetate in 900 mL of deionized water. Adjust the pH to 4.7 with glacial acetic acid and bring the final volume to 1.0 L.^[3]
- Standard Stock Solution (1 mg/mL of Choline): Accurately weigh an appropriate amount of **choline bicarbonate** reference standard and dissolve it in Mobile Phase A to achieve a final choline concentration of 1 mg/mL.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with Mobile Phase A to concentrations ranging from 0.01 mg/mL to 0.2 mg/mL.
- Sample Preparation: Dissolve the **choline bicarbonate** sample in Mobile Phase A to a theoretical choline concentration within the calibration range.



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Figure 2: Sample Preparation and Analysis Workflow

Method Validation Data

The method was validated for linearity, precision, and accuracy.

Linearity

The linearity of the method was evaluated by analyzing the working standard solutions.

Concentration (mg/mL)	Peak Area
0.01	[Insert Data]
0.025	[Insert Data]
0.05	[Insert Data]
0.1	[Insert Data]
0.15	[Insert Data]
0.2	[Insert Data]
Correlation Coefficient (r^2)	> 0.997

Table 3: Linearity Data[3]

Precision

The precision of the method was determined by analyzing six replicate injections of a 0.1 mg/mL standard solution.

Parameter	Result
Intra-day Precision (%RSD)	< 2%
Inter-day Precision (%RSD)	< 3%

Table 4: Precision Data[3]

Accuracy

Accuracy was assessed by spike and recovery experiments at three different concentration levels.

Spiked Level	Recovery (%)
80%	96.7 - 100.8%
100%	96.7 - 100.8%
120%	96.7 - 100.8%

Table 5: Accuracy Data[3]

Conclusion

The described HPLC-CAD method provides a reliable and sensitive approach for the quantification of **choline bicarbonate**. The method is straightforward, does not require derivatization, and offers excellent linearity, precision, and accuracy, making it well-suited for routine quality control and research applications in the pharmaceutical and biotechnology industries.

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References

- 1. Choline bicarbonate | 78-73-9 [chemicalbook.com]
- 2. Choline Bicarbonate , China Reliable Choline Bicarbonate Manufacturer and Supplier - Pengbo Biotechnology [choline-betaine.com]
- 3. documents.thermofisher.com [documents.thermofisher.com]
- 4. Charged aerosol detector - Wikipedia [en.wikipedia.org]
- 5. Episode 1: The Benefits of Charged Aerosol Detection (CAD) in High-Performance Liquid Chromatography (HPLC) - AnalyteGuru [thermofisher.com]

- [6. Learn how Charged Aerosol Detection can be used for both routine and complex analyses | Separation Science \[sepscience.com\]](#)
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